

# 3,5-Dimethoxyaniline: A Technical Overview for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3,5-Dimethoxyaniline

Cat. No.: B133145

[Get Quote](#)

For Immediate Release

This technical guide provides an in-depth overview of the chemical and physical properties of **3,5-Dimethoxyaniline**, a key intermediate in various organic synthesis applications, particularly within the pharmaceutical and dye industries. This document is intended for researchers, scientists, and professionals in drug development and chemical manufacturing.

## Core Chemical Data

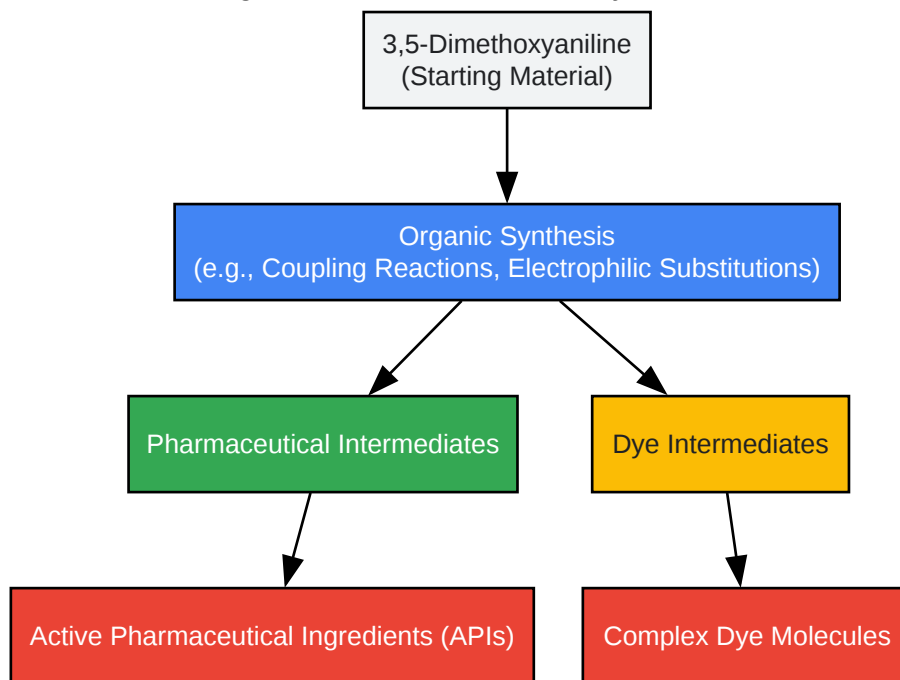
**3,5-Dimethoxyaniline** is an aromatic amine that serves as a critical building block in the synthesis of more complex molecules.<sup>[1][2]</sup> Its fundamental properties are summarized below for easy reference.

| Property          | Value  | Source  |
|-------------------|--|---|
| Molecular Formula | C <sub>8</sub> H <sub>11</sub> NO <sub>2</sub>             | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| Molecular Weight  | 153.18 g/mol   | <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> |
| CAS Number        | 10272-07-8   | <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>                     |
| Appearance        | White to beige-brownish powder or needles                  | <a href="#">[5]</a> <a href="#">[7]</a>   |
| Melting Point     | 54-57 °C   | <a href="#">[7]</a>   |
| Boiling Point     | 178 °C at 20 mmHg  | <a href="#">[7]</a>   |
| Synonyms          | 5-Aminoresorcinol dimethyl ether, 3,5-Dimethoxybenzenamine | <a href="#">[3]</a> <a href="#">[4]</a>   |

## Role in Organic Synthesis

**3,5-Dimethoxyaniline** is a versatile compound utilized as an intermediate in a variety of organic synthesis processes.[\[2\]](#)[\[7\]](#) Its chemical structure, featuring both an amine group and methoxy groups on the benzene ring, allows for a range of chemical reactions, making it a valuable precursor in the development of pharmaceuticals and dyes.

## Logical Role of 3,5-Dimethoxyaniline



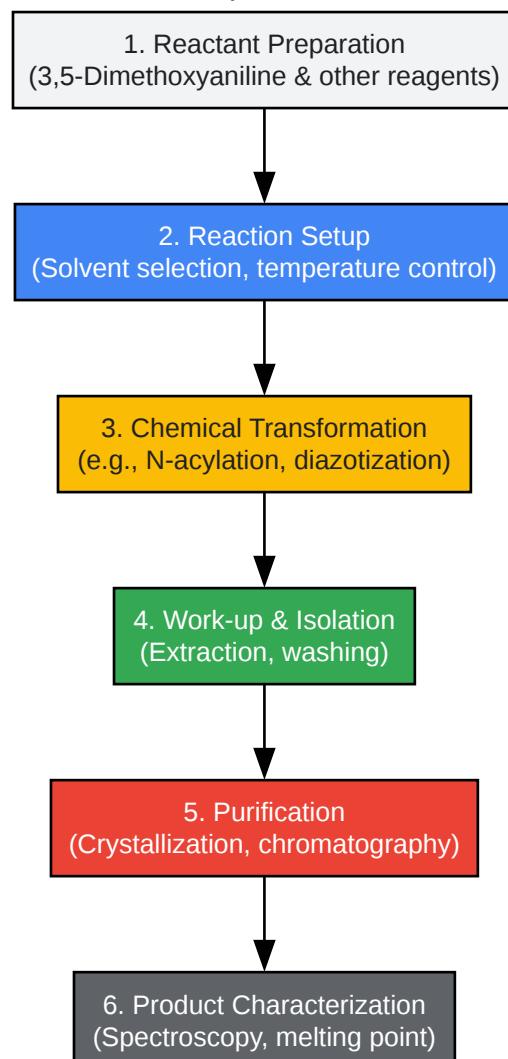
[Click to download full resolution via product page](#)

## Role as a Chemical Intermediate

## Experimental Protocols

Detailed experimental protocols for the use of **3,5-Dimethoxyaniline** are highly specific to the desired end-product. However, a general workflow for a typical synthetic application would involve the following conceptual steps.

## Generalized Experimental Workflow



[Click to download full resolution via product page](#)

## Synthetic Workflow Overview

This document is for informational purposes only and is intended for a technical audience. All laboratory work should be conducted by trained professionals with appropriate safety precautions in place.

**Need Custom Synthesis?**

*BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.*

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3,5-Dimethoxyaniline Available at Competitive Prices for Industrial Applications [maksons.co.in]
- 2. nbinno.com [nbinno.com]
- 3. 3,5-Dimethoxyaniline | C<sub>8</sub>H<sub>11</sub>NO<sub>2</sub> | CID 66301 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chemscene.com [chemscene.com]
- 5. 3,5-Dimethoxyaniline, 98% | CymitQuimica [cymitquimica.com]
- 6. 3,5-Dimethoxyaniline | 10272-07-8 | FD22196 | Biosynth [biosynth.com]
- 7. 3,5-Dimethoxyaniline | 10272-07-8 [chemicalbook.com]
- To cite this document: BenchChem. [3,5-Dimethoxyaniline: A Technical Overview for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b133145#3-5-dimethoxyaniline-molecular-weight-and-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)